

Technical Support Center: Troubleshooting NW16 Fittings

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Compound of Interest

Compound Name: NW16

Cat. No.: B15613197

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This guide provides troubleshooting assistance and frequently asked questions for researchers, scientists, and drug development professionals experiencing pump-down issues with **NW16** vacuum fittings.

Troubleshooting Guide

Q1: My vacuum system is pumping down slower than usual after making a new **NW16** connection. What should I check first?

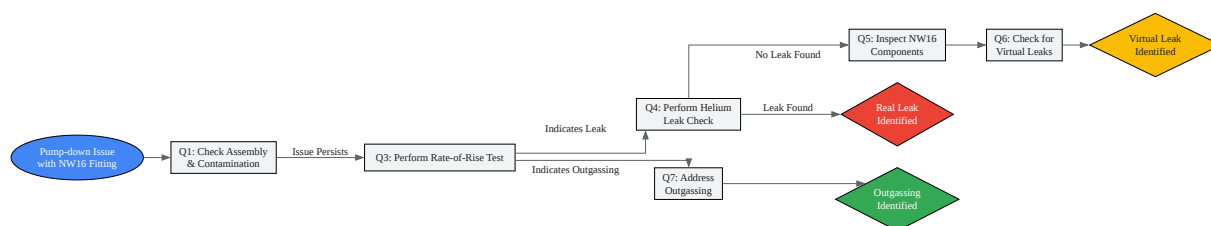
A1: A slow pump-down is often the first indication of a problem with a new connection. Before proceeding to more complex diagnostics, perform these initial checks:

- **Inspect the Connection:** Visually examine the **NW16** connection. Ensure the clamp is properly seated around both flanges and that the flanges are parallel.
- **Check for Obvious Contamination:** Any visible dirt, debris, or fingerprints on the flange sealing surfaces or the O-ring can compromise the seal.^[1]
- **Confirm Correct Assembly:** Verify that a centering ring with an O-ring is in place between the two flanges. The clamp should be tightened securely around the flanges.

Q2: I've checked the basics, but my system still won't reach the desired vacuum level. How can I identify the source of the problem?

A2: If initial checks don't resolve the issue, you are likely dealing with a leak or a gas load source. The problem can be categorized into one of three areas: a real leak, a virtual leak, or outgassing.

Here is a systematic approach to isolate the problem:



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Caption: Troubleshooting workflow for **NW16** pump-down issues.

Q3: How do I perform a rate-of-rise test, and what do the results tell me?

A3: A rate-of-rise (or pressure rise) test is a simple and effective way to determine the overall gas load in your vacuum system. It helps to distinguish between a real leak and other gas sources like outgassing.

For a detailed procedure, please refer to the "Experimental Protocols" section below.

Interpreting the results:

- **Linear Pressure Rise:** A steady, linear increase in pressure over time is a strong indication of a real leak. The rate of the pressure rise is proportional to the size of the leak.
- **Decreasing Rate of Pressure Rise:** If the pressure rises quickly at first and then slows down, the primary gas load is likely from outgassing or a virtual leak.

Q4: I suspect a real leak. How do I find it?

A4: The most sensitive and common method for locating small leaks is helium leak detection. This involves spraying a small amount of helium gas around the suspected leak site (in this case, the **NW16** fitting) while a mass spectrometer connected to your vacuum system monitors for the presence of helium.

For a detailed procedure, see the "Experimental Protocols" section.

Q5: My rate-of-rise test was inconclusive, and a helium leak check didn't find anything. What's next?

A5: If a real leak has been ruled out, the problem may lie with the **NW16** components themselves or a virtual leak.

- **Inspect the O-ring:** Carefully remove the clamp and centering ring and inspect the O-ring for any nicks, scratches, or flattening (compression set). An O-ring with a visible compression set may not seal effectively and should be replaced.
- **Examine the Flange Surfaces:** Look for any scratches or damage on the sealing surfaces of the **NW16** flanges. A damaged flange surface will prevent a proper seal.
- **Check the Centering Ring:** Ensure the centering ring is not bent or damaged.

Q6: What is a virtual leak, and how can it be related to my **NW16** fitting?

A6: A virtual leak is a trapped volume of gas within the vacuum system that slowly escapes, mimicking a real leak.^{[2][3][4][5]} While less common with simple **NW16** connections, they can occur in more complex assemblies. For example, if a blind tapped hole for a screw is present

inside the vacuum chamber near the fitting, gas can be trapped in the threads.^[5] Using vented screws can help mitigate this issue.

Q7: My pump-down is still slow, and I suspect outgassing. What can I do?

A7: Outgassing is the release of adsorbed gases (primarily water vapor) from the internal surfaces of your vacuum chamber and components.

- **Proper Cleaning:** Ensure all components, including the **NW16** fittings and O-rings, are cleaned with appropriate solvents (like isopropyl alcohol) and are free of contaminants before assembly.
- **Material Selection:** The choice of O-ring material can significantly impact outgassing rates. Viton (FKM) generally has a lower outgassing rate than Buna-N (Nitrile).
- **Bakeout:** If your system is designed for it, baking the vacuum chamber and components can significantly accelerate the removal of water vapor and other volatile substances, reducing outgassing. A bakeout of Viton O-rings at 150-200°C for 4 hours can significantly reduce their outgassing rate.^[6]

Frequently Asked Questions (FAQs)

Q8: What is the correct way to tighten an **NW16** clamp?

A8: For standard wing-nut style clamps, they should be hand-tightened until metal-to-metal contact is felt between the flanges and the centering ring.^[7] It is important not to overtighten the clamp, as this can damage the O-ring and cause a leak.^{[6][8]} While a maximum torque of 70 inch-pounds has been suggested for some wing-nut clamps, hand-tightening is generally sufficient.^{[2][7]}

Q9: Can I reuse **NW16** O-rings?

A9: While it is sometimes possible to reuse O-rings, it is generally not recommended for high-vacuum applications. Each time an O-ring is compressed, it can develop a "compression set," which is a permanent deformation that can prevent it from sealing effectively in the future. If you do reuse an O-ring, inspect it carefully for any signs of damage or deformation.

Q10: What is the difference between Viton and Buna-N O-rings for **NW16** fittings?

A10: The choice of O-ring material depends on your specific application, including temperature and the level of vacuum required.

- Viton (FKM): Has a lower outgassing rate, a higher temperature resistance (up to 200°C), and better chemical resistance compared to Buna-N.[9] It is generally the preferred choice for high-vacuum applications.
- Buna-N (Nitrile): Is a more economical option and provides excellent sealing for many general vacuum applications. However, it has a higher outgassing rate and a lower temperature limit (around 120°C) than Viton.[9]

Q11: Can I use vacuum grease on my **NW16** O-rings?

A11: The use of vacuum grease on O-rings is a topic of debate. While it can sometimes help to seal a scratched flange or an old O-ring, it can also trap contaminants and be a source of outgassing, which can be problematic for high-vacuum and sensitive applications. If you do use vacuum grease, apply a very thin, uniform layer. In general, a clean, properly assembled **NW16** connection with a new O-ring should not require grease.[6]

Quantitative Data

The choice of O-ring material is critical for achieving a good vacuum. The following table summarizes key properties of two common elastomer materials used in **NW16** centering rings.

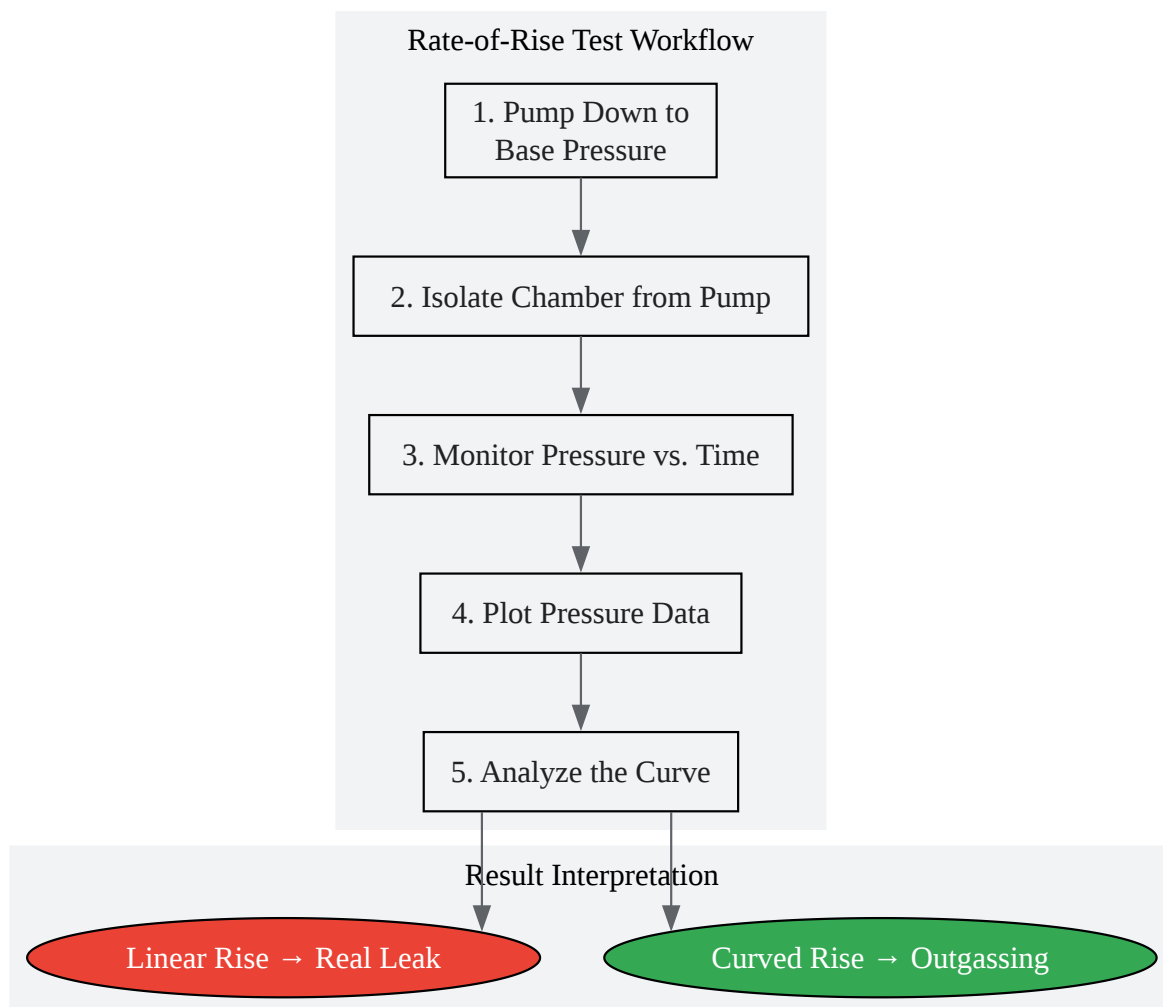
Property	Viton® (FKM)	Buna-N (Nitrile)
Typical Outgassing Rate (Torr-liter/cm ² -s)	~1 x 10 ⁻⁶ (initial, unbaked)	Higher than Viton
Bakeout Temperature	Up to 200°C[9]	Up to 120°C[9]
Low-Temperature Limit	-15°C[9]	-30°C[9]
Helium Permeation Rate (relative)	Higher	Lower
Water Vapor Outgassing	Lower	Higher

Experimental Protocols

Rate-of-Rise (Pressure Rise) Test

This protocol is used to determine the total gas load in a vacuum system.

- **Pump Down:** Evacuate the vacuum system to its normal base pressure, or to a predetermined pressure (e.g., 1×10^{-5} Torr). Allow the pressure to stabilize.
- **Isolate the Chamber:** Close the high-vacuum valve to isolate the vacuum chamber from the pumping system.
- **Monitor Pressure Rise:** Record the pressure inside the chamber at regular intervals (e.g., every 10 seconds) for a set period of time (e.g., 5-10 minutes).
- **Plot the Data:** Plot the pressure as a function of time.
- **Analyze the Curve:**
 - A straight line indicates a real leak.
 - A curve that flattens out over time suggests that outgassing is the dominant gas load.



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